Application Note: Mass Spectrometry Fragmentation Analysis of Petunidin-3-O-arabinoside Chloride

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Compound of Interest

Compound Name:	*Petunidin-3-O-arabinoside chloride*
Cat. No.:	*B15590620*

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Introduction

Petunidin-3-O-arabinoside chloride is a naturally occurring anthocyanin, a class of water-soluble pigments responsible for the red, purple, and blue colors in many fruits, flowers, and vegetables. Petunidin, the aglycone of this compound, is an O-methylated derivative of delphinidin. Anthocyanins, including petunidin derivatives, are of significant interest to researchers in the fields of food science, nutrition, and drug development due to their potent antioxidant properties and potential health benefits. These benefits are linked to the mitigation of oxidative stress, which is implicated in numerous chronic diseases. The analysis and characterization of specific anthocyanins like Petunidin-3-O-arabinoside are crucial for understanding their bioavailability, metabolism, and mechanism of action.

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), is a powerful analytical technique for the identification and quantification of anthocyanins in complex matrices. This application note provides a detailed protocol for the fragmentation

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analysis of **Petunidin-3-O-arabinoside chloride** by mass spectrometry, offering insights into its structural elucidation.

Mass Spectrometry Fragmentation of Petunidin-3-O-arabinoside Chloride

The fragmentation of Petunidin-3-O-arabinoside in positive ion mode electrospray ionization (ESI) mass spectrometry is characterized by the cleavage of the glycosidic bond, resulting in the loss of the arabinose sugar moiety. This neutral loss leads to the formation of the stable petunidin aglycone.

The fragmentation pattern can be summarized as follows:

- Parent Ion: The protonated molecule of Petunidin-3-O-arabinoside, $[M]^+$, is observed at a mass-to-charge ratio (m/z) of 449.1.
- Fragment Ion: The primary fragmentation event is the loss of the arabinoside group (a neutral loss of 132 Da), resulting in the formation of the petunidin aglycone ion at an m/z of 317.1.

This characteristic fragmentation is a key diagnostic tool for the identification of Petunidin-3-O-arabinoside in various samples.

Quantitative Data Summary

The table below summarizes the key mass spectrometry data for the fragmentation of Petunidin-3-O-arabinoside.

Compound Name	Parent Ion (m/z) $[M]^+$	Major Fragment Ion (m/z) $[M - 132]^+$	Identity of Fragment Ion
Petunidin-3-O-arabinoside	449.1	317.1	Petunidin Aglycone

Experimental Protocol

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This protocol outlines a general method for the analysis of **Petunidin-3-O-arabinoside chloride** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1. Sample Preparation

- Extraction from Solid Samples (e.g., fruits, plant tissues):
  - Homogenize 1 gram of the sample in 10 mL of acidified methanol (1% HCl or 1% formic acid).
  - Sonicate the mixture for 30 minutes in an ultrasonic bath.
  - Centrifuge the extract at 4000 rpm for 15 minutes.
  - Collect the supernatant.
  - Filter the supernatant through a 0.22 µm syringe filter into an LC vial.

2. Liquid Chromatography (LC) Conditions

- Column: C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 µm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution:
  - 0-5 min: 5% B
  - 5-20 min: 5-30% B (linear gradient)
  - 20-25 min: 30-50% B (linear gradient)
  - 25-27 min: 50-95% B (linear gradient)
  - 27-30 min: 95% B (isocratic)
  - 30-35 min: Re-equilibration at 5% B.

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- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 30 °C.

3. Mass Spectrometry (MS) Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Mass Analyzer: Triple Quadrupole (QqQ) or Quadrupole Time-of-Flight (Q-TOF).
- Scan Mode: Multiple Reaction Monitoring (MRM) for targeted analysis or full scan with product ion scan for structural confirmation.
- MRM Transition:
  - Q1 (Parent Ion): m/z 449.1
  - Q3 (Fragment Ion): m/z 317.1
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Gas Flow Rates:
  - Desolvation Gas (Nitrogen): 800 L/hr.
  - Cone Gas (Nitrogen): 50 L/hr.
- Collision Energy: Optimize for the specific instrument, typically in the range of 15-30 eV to induce fragmentation of the parent ion to the desired fragment ion.

Visualizations

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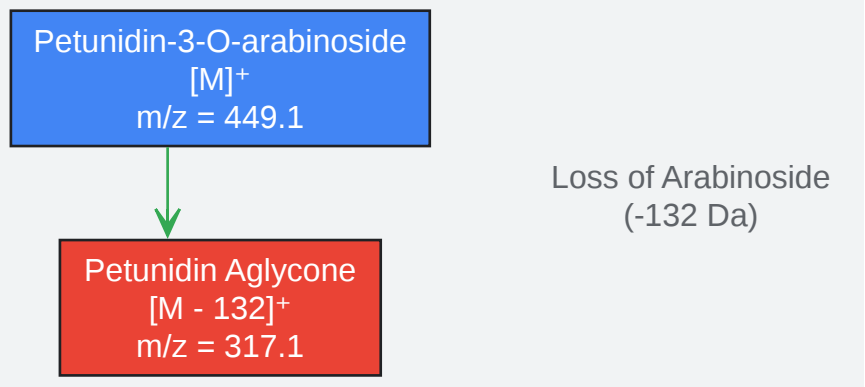

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Caption: Fragmentation pathway of Petunidin-3-O-arabinoside.

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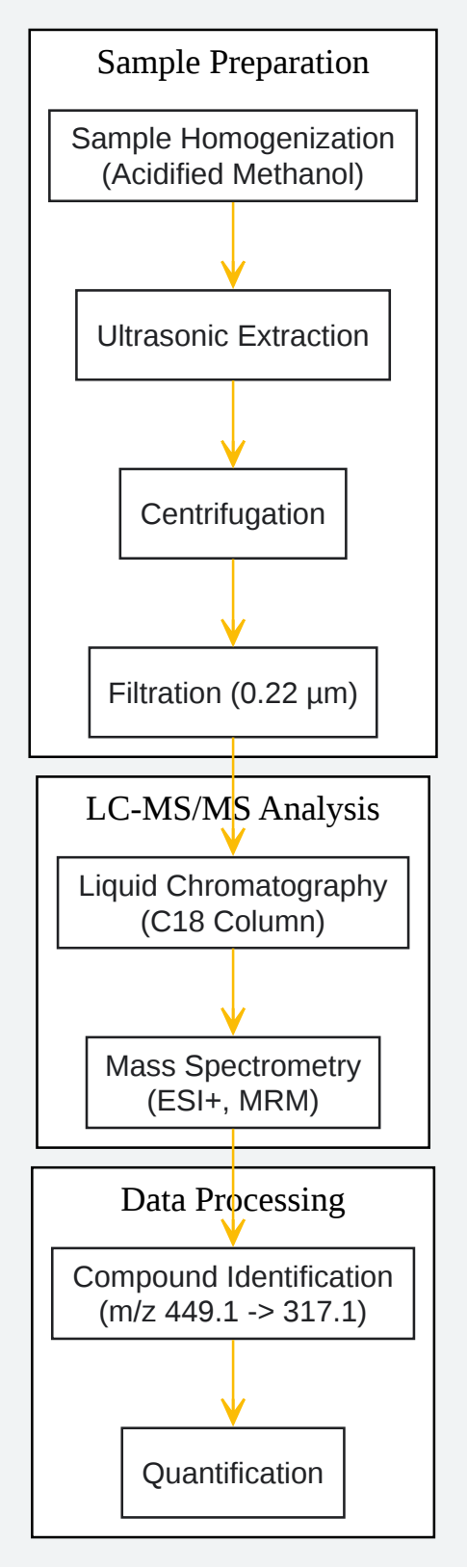

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Caption: Experimental workflow for LC-MS/MS analysis.

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